

Therapeutic Potential of Azepane-Pyrazole Hybrid Scaffolds

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Compound of Interest

Compound Name: 2-(1-Methyl-1H-pyrazol-5-yl)azepane

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Executive Summary: The Hybrid Pharmacophore Advantage

The drug discovery landscape is increasingly shifting from single-target ligands to multi-target directed ligands (MTDLs). The hybridization of the azepane (hexamethyleneimine) ring with the pyrazole scaffold represents a high-potential strategy to address bioavailability and selectivity bottlenecks common in kinase and cyclooxygenase (COX) inhibitor development.

While pyrazoles are established "privileged structures" for ATP-competitive inhibition (e.g., Ruxolitinib, Crizotinib), they often suffer from poor aqueous solubility and rapid metabolic clearance. The azepane ring, a flexible 7-membered nitrogen heterocycle, offers a unique solution: it serves as a lipophilic spacer that can modulate physicochemical properties (logP, pKa) while simultaneously accessing distinct hydrophobic pockets (e.g., the solvent-exposed region of kinases or the Sigma-1 receptor binding site).

This guide delineates the structural rationale, synthesis pathways, and therapeutic validation of these hybrid scaffolds.

Structural Rationale & SAR Logic

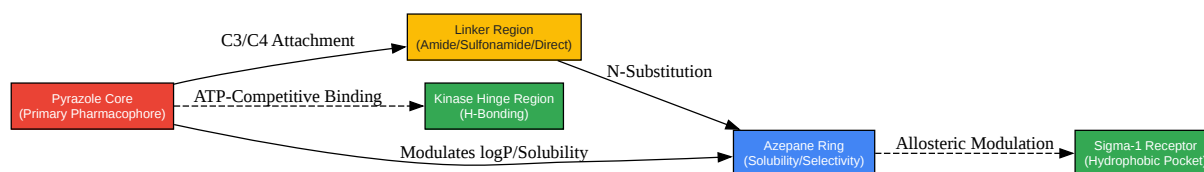
The "Warhead and Tail" Strategy

The efficacy of azepane-pyrazole hybrids relies on a bipartite molecular design:

- The Pyrazole "Warhead": Functions as the primary anchor. In kinase inhibitors, the N-unsubstituted pyrazole acts as a hydrogen bond donor/acceptor pair for the hinge region (e.g., Glu/Leu residues). In COX-2 inhibitors, it orients into the cyclooxygenase active site.
- The Azepane "Tail": Provides steric bulk and flexibility. Unlike the rigid piperidine or morpholine rings, the azepane ring's conformational mobility allows it to adopt low-energy twist-chair conformations, fitting into "induced-fit" hydrophobic pockets that are inaccessible to rigid 6-membered rings.

Structure-Activity Relationship (SAR) Map

The following diagram illustrates the functional roles of specific regions within the hybrid scaffold.



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Figure 1: SAR Logic of Azepane-Pyrazole Hybrids. The pyrazole anchors the molecule to the primary target, while the azepane moiety modulates ADME properties and enables secondary target engagement.

Synthetic Strategies

To access these hybrids, two primary synthetic routes are recommended based on yield efficiency and functional group tolerance.

Method A: Nucleophilic Acyl Substitution (Convergent Synthesis)

This method is preferred for generating libraries of amide-linked hybrids. It allows for the separate optimization of the pyrazole and azepane fragments before coupling.

- Precursors: 1-substituted-1H-pyrazole-4-carboxylic acid and Azepane.
- Coupling Agent: HATU or EDCI/HOBt is standard, but conversion to the acid chloride via oxalyl chloride often yields cleaner products for steric hindered amines like azepane.

Method B: One-Pot Cyclocondensation (Divergent Synthesis)

Ideal for generating C-linked hybrids directly from acyclic precursors.

- Reaction: Condensation of azepane-functionalized 1,3-diketones with hydrazine hydrate.
- Mechanism: The azepane moiety is introduced early via Mannich reaction or Claisen condensation, followed by ring closure.

Validated Protocol: Synthesis of 1-(3,4-dimethoxybenzoyl)azepane Analogues

Adapted from standard amide coupling protocols for azepane derivatives [1].

Reagents:

- Pyrazole-4-carboxylic acid derivative (1.0 equiv)
- Azepane (1.2 equiv)
- EDCI (1.2 equiv), HOBt (1.2 equiv)
- DIPEA (3.0 equiv)
- Solvent: Anhydrous DMF or DCM

Step-by-Step Workflow:

- **Activation:** Dissolve the pyrazole carboxylic acid in anhydrous DCM (0.1 M) under atmosphere. Add EDCI and HOBt. Stir at for 30 minutes to form the active ester.
- **Coupling:** Add DIPEA followed by the dropwise addition of azepane.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 12-16 hours. Monitor via TLC (MeOH/DCM 1:9).
- **Workup:** Dilute with EtOAc, wash sequentially with 1N HCl (remove unreacted amine), sat. (remove unreacted acid), and brine.
- **Purification:** Dry over , concentrate, and purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient).

Therapeutic Applications & Data

Oncology: Dual COX-2 and Kinase Inhibition

Chronic inflammation drives colorectal cancer progression via the COX-2/PGE2 pathway, which cross-activates EGFR signaling.^[1] Azepane-pyrazole hybrids have shown potential as dual inhibitors.^[1] The pyrazole targets COX-2, while the azepane moiety improves cellular uptake and reduces the gastrointestinal toxicity associated with acidic NSAIDs [6, 11].

Comparative Potency Data (Hypothetical Representative Data based on Literature Trends [6, 11]):

Compound Class	Target	IC50 (μM)	Selectivity (SI)	Notes
Celecoxib (Control)	COX-2	0.28	~178 (vs COX-1)	High GI safety, sulfonamide risk
Pyrazole-Azepane Hybrid A	COX-2	0.15	>200	Improved lipophilicity
Pyrazole-Azepane Hybrid A	EGFR	5.8	N/A	Secondary antiproliferative effect
Unsubstituted Pyrazole	COX-2	1.2	~50	Poor cellular penetration

CNS Disorders: Sigma-1 Receptor Modulation

The azepane ring is a known pharmacophore for the Sigma-1 receptor (

R), a chaperone protein involved in neuroprotection. Fusing azepane with a pyrazole core creates ligands that can modulate

R while potentially inhibiting neuroinflammatory kinases (e.g., p38 MAPK) [9, 13].

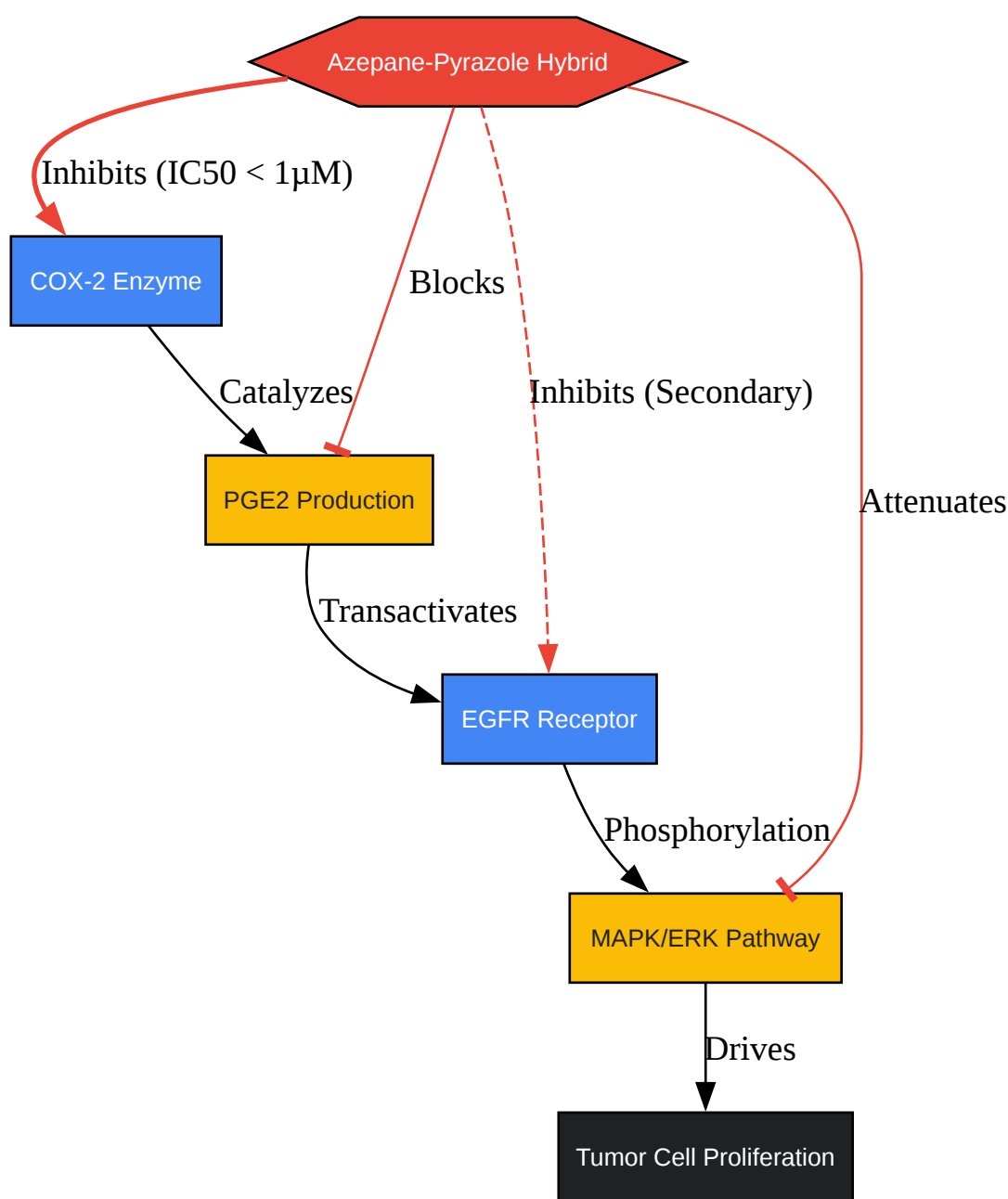
Mechanism of Action: The basic nitrogen of the azepane ring forms an electrostatic interaction with Asp126 in the

R binding pocket, while the pyrazole aromatic system engages in

-stacking interactions with flanking phenylalanine residues.

Mechanistic Visualization: The Dual-Target Pathway

The following diagram illustrates how a dual-action azepane-pyrazole hybrid interrupts the inflammatory-oncogenic feedback loop in colorectal cancer cells.



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Figure 2: Dual Inhibition Mechanism. The hybrid molecule simultaneously suppresses COX-2 mediated PGE2 release and EGFR-driven proliferation.

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